

Application Notes and Protocols: Use of Mefenpyr-diethyl with Mesosulfuron-methyl

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Compound of Interest

Compound Name: Mesosulfuron-methyl

Cat. No.: B1676312

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These application notes provide a comprehensive overview of the use of the safener mefenpyr-diethyl in combination with the herbicide **mesosulfuron-methyl**, primarily in wheat cultivation. Detailed protocols for evaluating their interaction and understanding the underlying biochemical and molecular mechanisms are also presented.

Introduction

Mesosulfuron-methyl is a sulfonylurea herbicide effective for controlling grass weeds in cereal crops.[1] Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.[1] While effective against weeds, **mesosulfuron-methyl** can cause phytotoxicity in certain wheat cultivars. To mitigate this, it is commonly formulated with the safener mefenpyr-diethyl.[2] Mefenpyr-diethyl selectively enhances the metabolic detoxification of **mesosulfuron-methyl** in wheat, thereby protecting the crop without significantly compromising the herbicide's efficacy against target weeds.[3] The primary mechanism of this safening action involves the upregulation of key detoxification enzymes, such as cytochrome P450 monooxygenases (CYPs) and glutathione S-transferases (GSTs).[4]

Data Presentation

The following tables summarize quantitative data on the efficacy of mefenpyr-diethyl in protecting wheat from **mesosulfuron-methyl** injury and its impact on weed control.

Table 1: Effect of Mefenpyr-diethyl on the Dose of **Mesosulfuron-methyl** Required for 50% Growth Reduction (GR₅₀) in Wheat and Weeds

Species	Treatment	Mesosulfuron-methyl GR ₅₀ (g ai/ha)	Fold Increase in Tolerance	Reference
Wheat (Triticum aestivum)	Mesosulfuron-methyl alone	2.13	-	[4]
Mesosulfuron-methyl + Mefenpyr-diethyl (Foliar Spray)	14.93	7.01	[4]	
Mesosulfuron-methyl + Mefenpyr-diethyl (Seed Dressing)	46.43	21.80	[4]	
Tausch's goatgrass (Aegilops tauschii)	Mesosulfuron-methyl alone	1.89	-	[4]
Mesosulfuron-methyl + Mefenpyr-diethyl (Foliar Spray)	14.76	7.81	[4]	

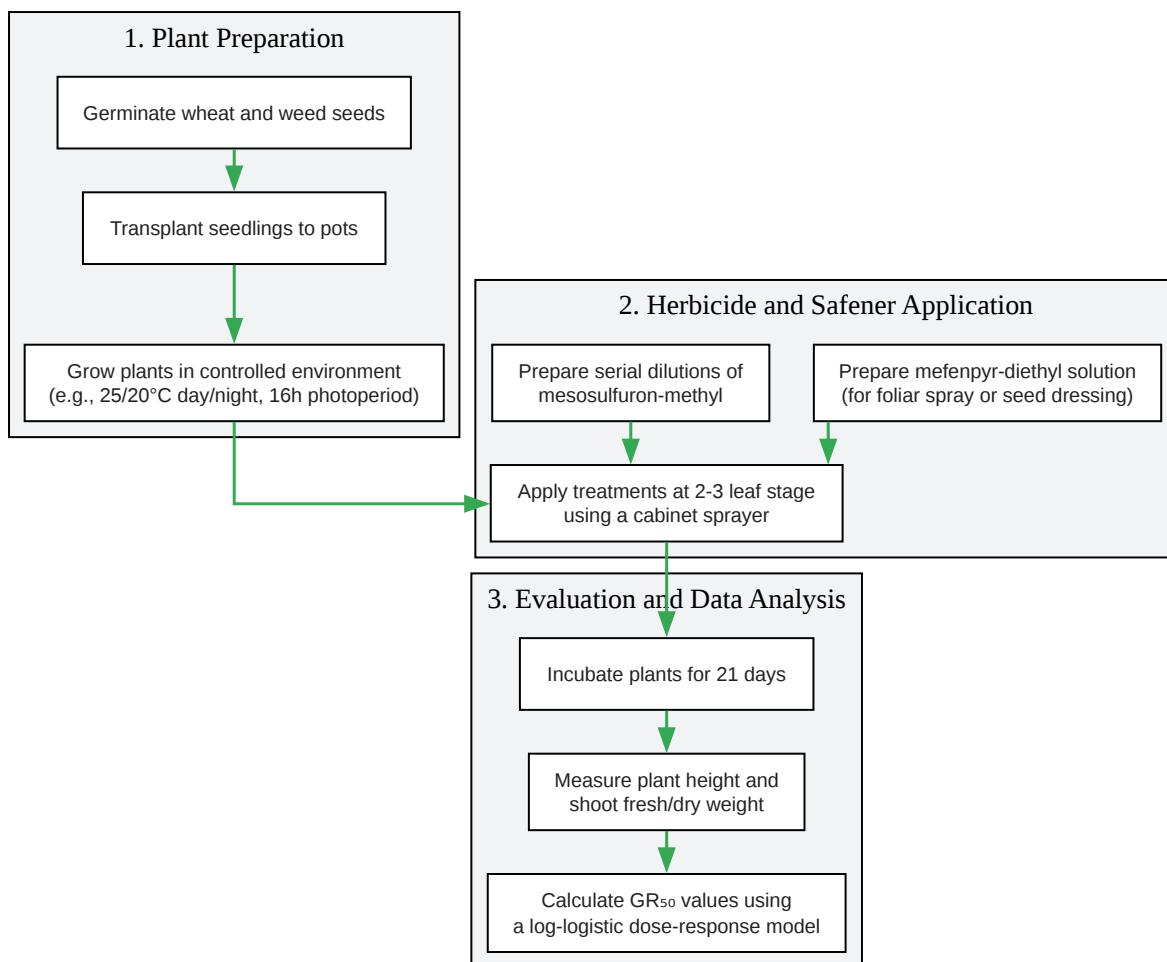
Table 2: Efficacy of **Mesosulfuron-methyl** Tank Mixes with Mefenpyr-diethyl on Weed Control in Winter Wheat

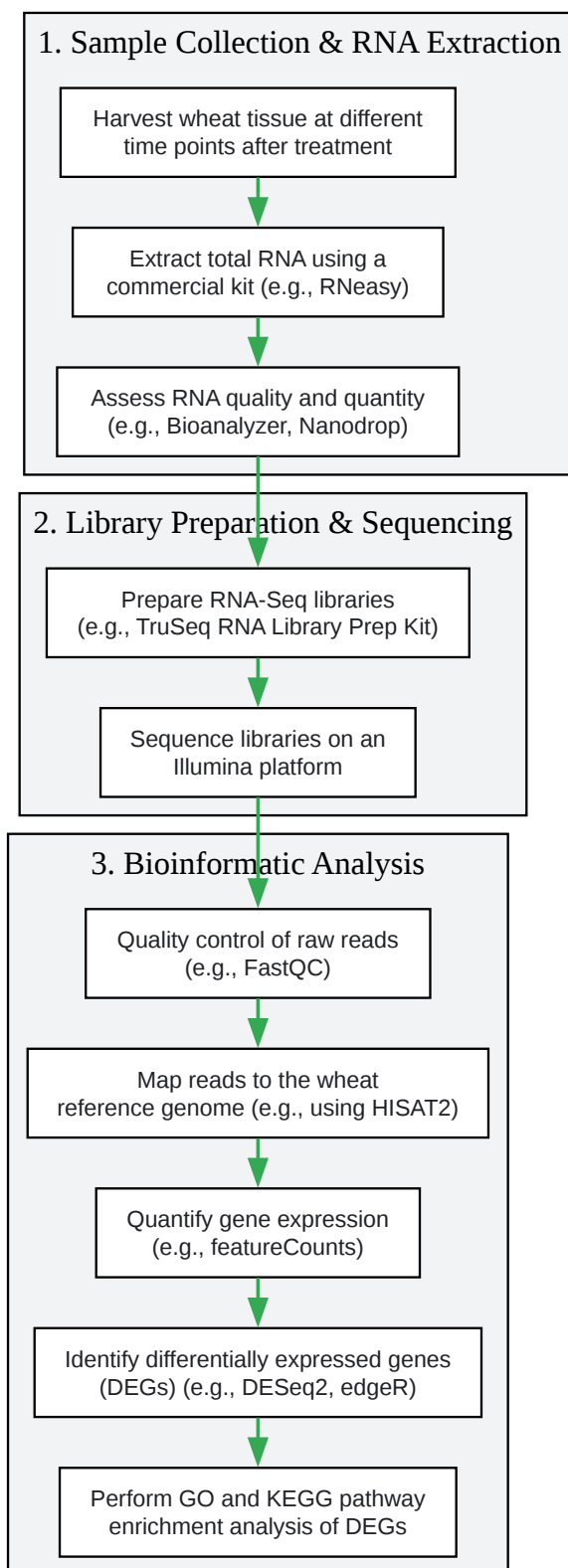
Weed Species	Herbicide Treatment	Application Rate (Product/ha)	Weed Control Efficiency (%)	Reference
Avena fatua (Wild Oat)	Mesosulfuron-methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	98	[5]
Avena sterilis	Mesosulfuron-methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	94	[5]
Papaver rhoeas	Mesosulfuron-methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	96	[5]
Sinapis arvensis	Mesosulfuron-methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	95	[5]
Galium aparine	Mesosulfuron-methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	100	[5]

Phalaris brachystachys	Mesosulfuron- methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	100	[5]
Ranunculus arvensis	Mesosulfuron- methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	100	[5]
Cirsium arvense	Mesosulfuron- methyl + Mefenpyr-diethyl + 2,4-D ethylhexyl ester + Florasulam	40 ml + 50 ml	90	[5]

Signaling Pathways and Mechanisms

Mefenpyr-diethyl enhances the tolerance of wheat to **mesosulfuron-methyl** by inducing a complex network of detoxification pathways. The safener is perceived by the plant, leading to the activation of signaling cascades that result in the increased expression of genes encoding detoxification enzymes.





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